

Application Notes and Protocols for In Vivo Studies of hCAIX-IN-14

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Compound of Interest

Compound Name: hCAIX-IN-14

Cat. No.: B15141010

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Introduction

Carbonic anhydrase IX (CAIX) is a transmembrane enzyme that is highly overexpressed in a variety of solid tumors and is largely absent in normal tissues.[1][2] Its expression is primarily induced by hypoxia, a common feature of the tumor microenvironment.[1][3] CAIX plays a crucial role in regulating intra- and extracellular pH, which allows cancer cells to survive and proliferate in the acidic and hypoxic tumor milieu.[1][4] By catalyzing the reversible hydration of carbon dioxide to bicarbonate and protons, CAIX contributes to intracellular pH homeostasis and acidification of the extracellular space, which in turn promotes tumor progression, invasion, and metastasis.[1] High CAIX expression is often correlated with poor prognosis and resistance to conventional therapies.[5]

hCAIX-IN-14 is a novel, potent, and selective small molecule inhibitor of human carbonic anhydrase IX (hCAIX). These application notes provide a comprehensive guide for the experimental design of in vivo studies to evaluate the anti-tumor efficacy of **hCAIX-IN-14**. The following protocols and guidelines are based on established methodologies for testing CAIX inhibitors in preclinical cancer models.[3][6][7]

Mechanism of Action

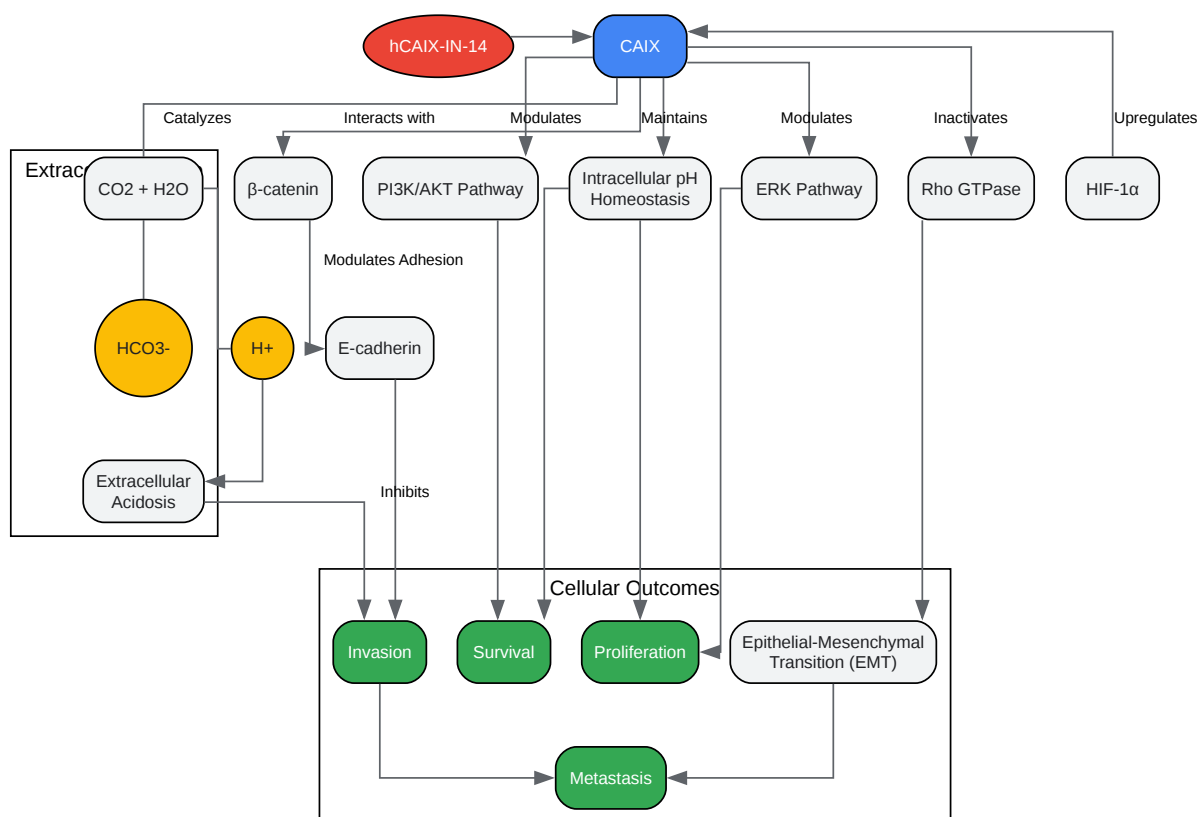
hCAIX-IN-14 is designed to selectively bind to the active site of CAIX, inhibiting its catalytic activity. This leads to a disruption of pH regulation in cancer cells, resulting in intracellular

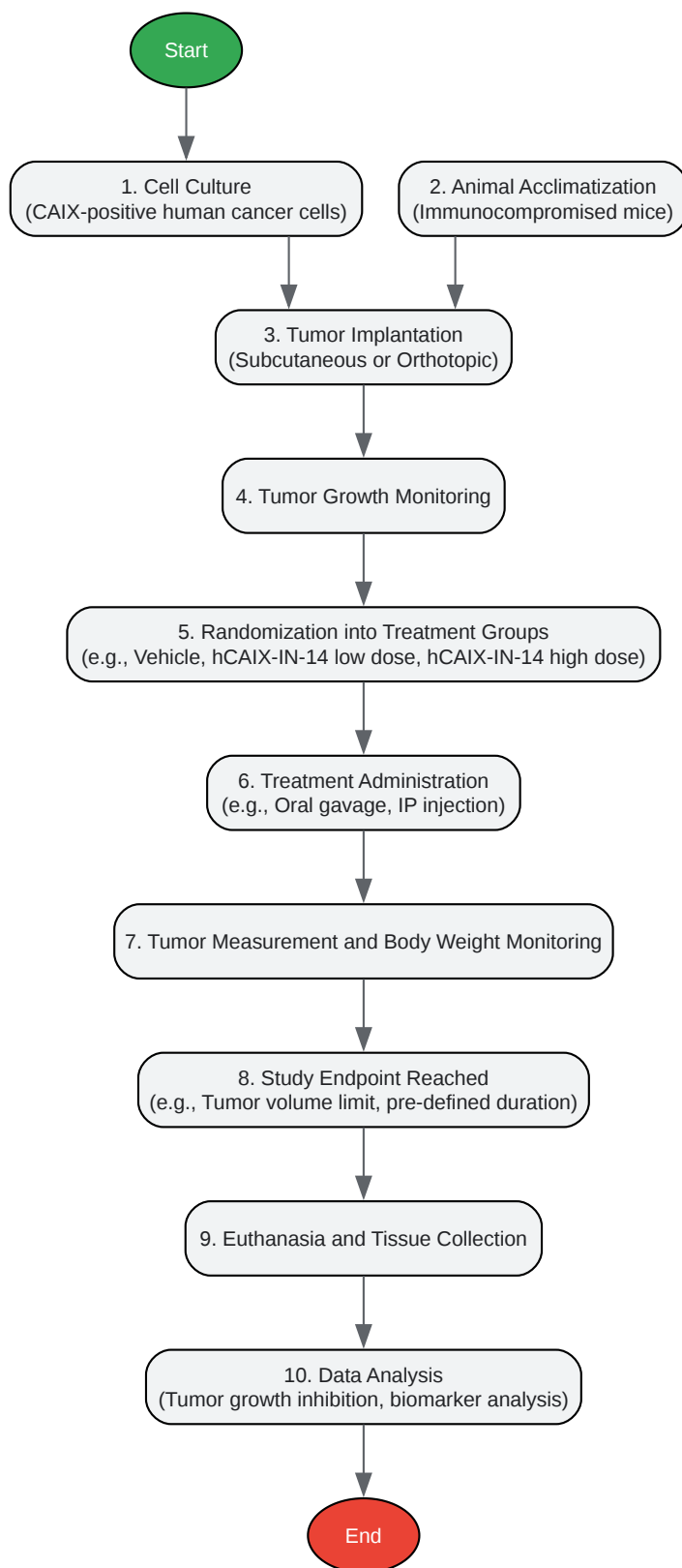
acidification and reduced extracellular acidosis.[4] The consequences of CAIX inhibition by **hCAIX-IN-14** are hypothesized to include:

- Inhibition of tumor growth: By disrupting pH homeostasis, **hCAIX-IN-14** can impede the metabolic processes that are essential for cancer cell proliferation and survival.[4]
- Reduction of metastasis: The acidic extracellular environment created by CAIX activity facilitates the breakdown of the extracellular matrix, promoting cancer cell invasion and metastasis. Inhibition of CAIX can therefore reduce the metastatic potential of tumors.[3][6]
- Sensitization to other therapies: By altering the tumor microenvironment, CAIX inhibitors can enhance the efficacy of conventional treatments like chemotherapy and radiotherapy.[4][8][9]

Signaling Pathways Involving CAIX

The inhibition of CAIX by **hCAIX-IN-14** is expected to impact several downstream signaling pathways that are critical for tumor progression.





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